

# No Evidence Found for In Vivo Neuroprotective Effects of Pirnabine

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## Compound of Interest

Compound Name: Pirnabine

Cat. No.: B027245

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An extensive review of available scientific literature and drug databases has found no evidence to support the use of **Pirnabine** for neuroprotection in in vivo models. Current information indicates that **Pirnabine** has been investigated for the treatment of Chronic Idiopathic Constipation.

Our search for in vivo studies validating the neuroprotective effects of **Pirnabine** did not yield any relevant results. The DrugBank database, a comprehensive online resource for drug information, lists **Pirnabine** (Accession Number: DB12840) as a compound that has been used in clinical trials for Chronic Idiopathic Constipation[1]. The database does not contain any information suggesting its investigation or use in the context of neurodegenerative diseases or for its neuroprotective properties.

Further searches for **Pirnabine**'s mechanism of action in relation to neuroprotection, or any clinical trials related to neurodegenerative diseases, were also unsuccessful. The available information is limited to its classification as a 2,2-dimethyl-1-benzopyran and its investigational use for constipation[1].

Given the absence of any in vivo data on the neuroprotective effects of **Pirnabine**, it is not possible to create a comparison guide as requested. A thorough comparison requires existing experimental data on the compound for the specified application. The core requirement of validating its neuroprotective effects in vivo cannot be met based on the currently available information.

We advise researchers, scientists, and drug development professionals to consult peer-reviewed scientific literature and clinical trial registries for the most accurate and up-to-date information on investigational compounds. Based on our current findings, the premise that **Pir nabine** has validated in vivo neuroprotective effects is not supported by the available evidence.

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## References

- 1. [go.drugbank.com](https://go.drugbank.com) [[go.drugbank.com](https://go.drugbank.com)]
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